

Solubility of Disperse Orange 44 in various organic solvents

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Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

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An In-depth Technical Guide to the Solubility of **Disperse Orange 44** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Orange 44** (C.I. 11123), a single azo disperse dye. While quantitative solubility data in organic solvents is not readily available in public literature, this document outlines the known aqueous solubility and provides a qualitative assessment of its solubility in various organic media based on the general behavior of disperse dyes. The core of this guide is a detailed experimental protocol for determining the solubility of **Disperse Orange 44** in organic solvents using UV-Visible spectrophotometry, a widely accepted and reliable method. This guide is intended to equip researchers with the necessary information to conduct their own solubility assessments and to understand the physical properties of this dye for its application in research and development.

Introduction to Disperse Orange 44

Disperse Orange 44, with the chemical formula $C_{18}H_{15}ClN_6O_2$, is a red-light orange powder.^[1] It belongs to the single azo class of dyes and is primarily used for dyeing polyester and its blended fabrics, as well as acetate fibers.^[1] Understanding its solubility in various solvents is crucial for its application in dyeing processes, as well as for toxicological and environmental studies.

Chemical Structure and Properties:

- Molecular Formula: $C_{18}H_{15}ClN_6O_2$ [1]
- Molecular Weight: 382.80 g/mol [1]
- CAS Registry Number: 12223-26-6 / 4058-30-4 [1]
- Appearance: Orange powder [2]

Solubility of Disperse Orange 44

Quantitative Solubility Data

Quantitative solubility data for **Disperse Orange 44** in organic solvents is not extensively documented in publicly accessible literature. However, its solubility in water has been reported.

Table 1: Quantitative Solubility of **Disperse Orange 44** in Water

Solvent	Temperature (°C)	Solubility (mg/L)
Water	20	20
[2][3][4]		

Qualitative Solubility in Organic Solvents

Based on the general characteristics of disperse dyes, a qualitative assessment of the solubility of **Disperse Orange 44** in common organic solvents can be inferred. Disperse dyes are typically non-ionic and have low water solubility but are more soluble in organic solvents.

Table 2: Qualitative Solubility of Disperse Dyes in Various Organic Solvents

Solvent	Expected Qualitative Solubility
Acetone	Soluble
Ethanol	Soluble
Methanol	Soluble
Chloroform	Soluble
Dimethylformamide (DMF)	Soluble
Ethyl Acetate	Sparingly Soluble
n-Hexane	Insoluble

Note: This table provides an expected qualitative solubility based on the general behavior of disperse dyes. Experimental verification is required for precise data for **Disperse Orange 44**.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **Disperse Orange 44** solubility in organic solvents using UV-Visible spectrophotometry. This method is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species.

Principle

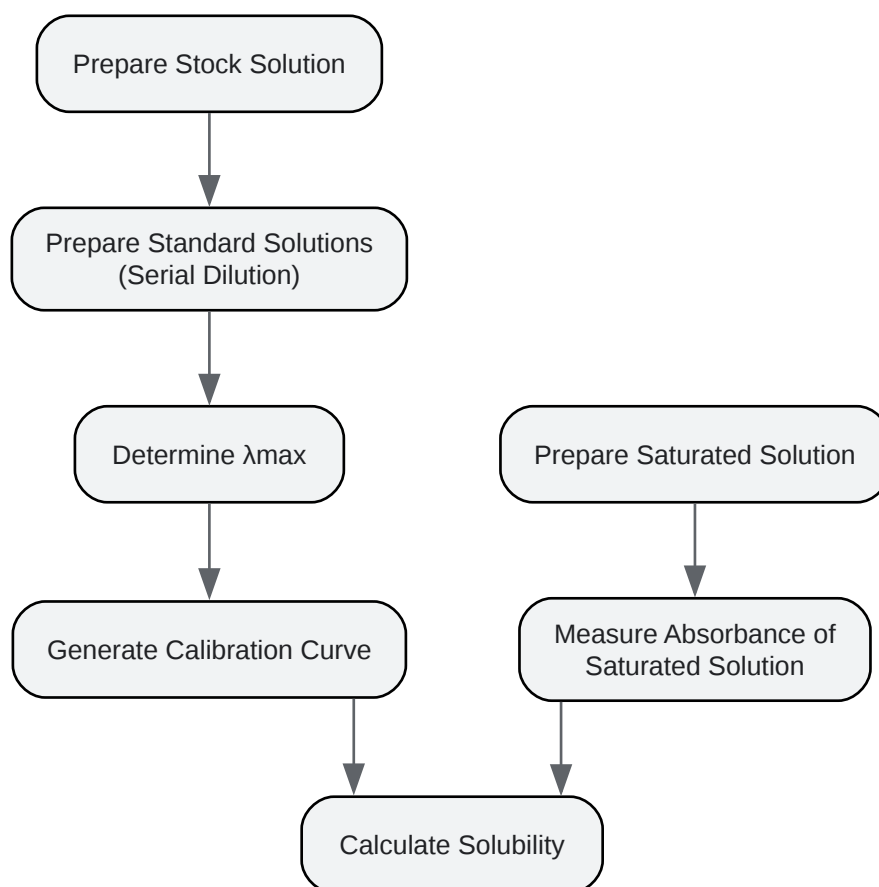
A calibration curve is first generated using standard solutions of **Disperse Orange 44** of known concentrations. The absorbance of a saturated solution of the dye in the solvent of interest is then measured. By comparing the absorbance of the saturated solution to the calibration curve, the concentration, and thus the solubility, can be accurately determined.

Materials and Equipment

- **Disperse Orange 44** (analytical standard)
- Organic solvents (analytical or HPLC grade)
- UV-Visible Spectrophotometer

- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.45 μm , solvent-compatible)
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)

Experimental Workflow



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Experimental workflow for solubility determination.

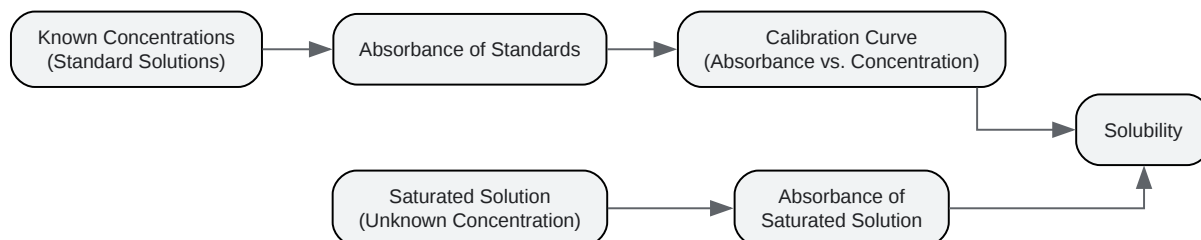
Step-by-Step Procedure

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of **Disperse Orange 44** (e.g., 10 mg).
 - Dissolve the dye in a known volume of the chosen organic solvent (e.g., 100 mL) in a volumetric flask to create a stock solution of a specific concentration (e.g., 100 mg/L).
- Preparation of Standard Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions with decreasing concentrations. For example, you can prepare standards of 50, 25, 12.5, 6.25, and 3.125 mg/L.
- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Using the most concentrated standard solution, scan the UV-Visible spectrum over a relevant wavelength range (e.g., 300-700 nm) to identify the λ_{max} , which is the wavelength at which the dye exhibits the highest absorbance.
- Generation of Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} .
 - Use the pure organic solvent as a blank to zero the instrument.
 - Measure the absorbance of each standard solution.
 - Plot a graph of absorbance versus concentration for the standard solutions.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1.0 indicates a good linear fit.
- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Orange 44** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial).

- Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. A temperature-controlled shaker or water bath should be used.
- After agitation, allow the solution to stand undisturbed for several hours to allow the excess solid to settle.
- Measurement of Absorbance of Saturated Solution:
 - Carefully withdraw a sample of the supernatant using a syringe fitted with a 0.45 µm syringe filter to remove any undissolved particles.
 - If the absorbance of the saturated solution is expected to be outside the linear range of the calibration curve, accurately dilute the filtered solution with the same organic solvent. The dilution factor must be precisely recorded.
 - Measure the absorbance of the (diluted) saturated solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve ($y = mx + c$, where y is the absorbance and x is the concentration) to calculate the concentration of the (diluted) saturated solution.
 - If the solution was diluted, multiply the calculated concentration by the dilution factor to determine the actual concentration of the saturated solution. This value represents the solubility of **Disperse Orange 44** in the specific solvent at the given temperature.

Signaling Pathways and Logical Relationships

In the context of dye solubility, there are no biological signaling pathways to consider. However, the logical relationship in the experimental determination of solubility can be visualized.



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Logical relationship for solubility determination.

Conclusion

This technical guide has summarized the available solubility information for **Disperse Orange 44** and provided a detailed, actionable protocol for its experimental determination in various organic solvents. While specific quantitative data in organic media is sparse in the literature, the presented methodology allows researchers to generate reliable data in-house. Accurate solubility data is fundamental for the effective application of **Disperse Orange 44** in industrial processes and for its comprehensive scientific evaluation.

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